

# Essential Safety and Operational Guidance for 2,6-Dibromo-3-hydroxypyridine

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## Compound of Interest

Compound Name: 2,6-Dibromo-3-hydroxypyridine

Cat. No.: B188541

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **2,6-Dibromo-3-hydroxypyridine**.

This document provides critical safety and logistical information for the handling of **2,6-Dibromo-3-hydroxypyridine** (CAS No: 6602-33-1). Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain a safe research environment.

## Hazard Identification and Classification

**2,6-Dibromo-3-hydroxypyridine** is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as a substance that can cause skin and serious eye irritation.<sup>[1][2][3]</sup> Inhalation of dust may lead to respiratory irritation.<sup>[3][4][5]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

PPE Category	Item	Specification
Eye and Face Protection	Chemical safety goggles or a face shield	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards to protect against dust and splashes.
Skin and Body Protection	Protective gloves	Wear appropriate chemical-resistant gloves (e.g., Butyl rubber, Viton®).[4] Gloves must be inspected prior to use. [6]
Protective clothing	A lab coat or chemical-resistant apron should be worn to prevent skin contact.[4][6]	
Respiratory Protection	NIOSH/MSHA-approved respirator	To be used in case of inadequate ventilation or for spill cleanup.[4][5]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ventilation: All handling of **2,6-Dibromo-3-hydroxypyridine**, including weighing and transferring, must be conducted in a certified chemical fume hood to minimize inhalation of dust.[4] Ensure that eyewash stations and safety showers are readily accessible.[7]
- Equipment: Use non-sparking tools and equipment to prevent ignition.[6]

### 2. Handling:

- Avoid Contact: Avoid all personal contact with the substance, including inhalation and contact with skin and eyes.[3][4] Do not eat, drink, or smoke in the handling area.[3][4]
- Dust Prevention: Avoid the formation of dust and aerosols during handling.[6]

- Container Management: Keep the container tightly closed when not in use.[4]

### 3. Post-Handling:

- Decontamination: Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2][4]
- Clothing: Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[1][4]

### 4. Storage:

- Conditions: Store in a cool, dry, and well-ventilated area.[4][6]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and bases.[4][8]
- Security: If possible, store in a locked-up area to restrict access to authorized personnel only. [4]

## Disposal Plan

### 1. Waste Classification:

- Chemical waste containing **2,6-Dibromo-3-hydroxypyridine** is classified as hazardous waste.[9]

### 2. Waste Collection:

- Collect waste material in suitable, closed, and properly labeled containers for disposal.[6]

### 3. Disposal Method:

- Dispose of the chemical waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[6]

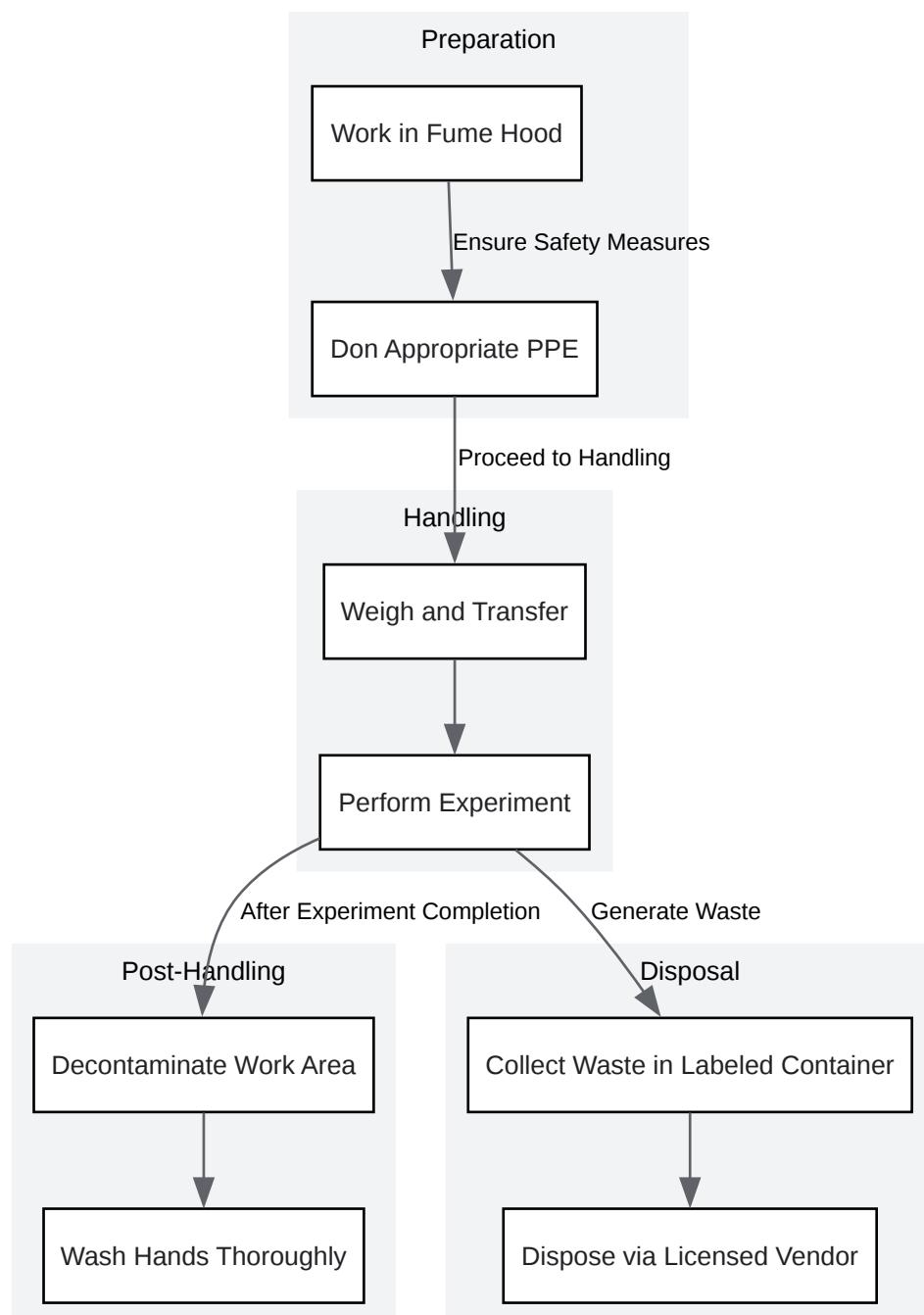
- Dispose of contents and containers in accordance with local, regional, and national regulations.[5][9][10][11]

#### 4. Contaminated Packaging:

- Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[6]
- Alternatively, puncture the packaging to make it unusable for other purposes and dispose of it in a sanitary landfill.[6]

## Experimental Workflow Diagram

## Workflow for Handling 2,6-Dibromo-3-hydroxypyridine

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Caption: Safe handling workflow for **2,6-Dibromo-3-hydroxypyridine**.

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